

# Molecular and Preclinical Profile of PAP-1

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## Compound Focus: Pap-1

CAS No.: 870653-45-5

Cat. No.: S543733

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The following table summarizes the key data found for **PAP-1**, primarily from a 2025 study that developed a new polymeric micelle formulation to overcome its limitations [1].

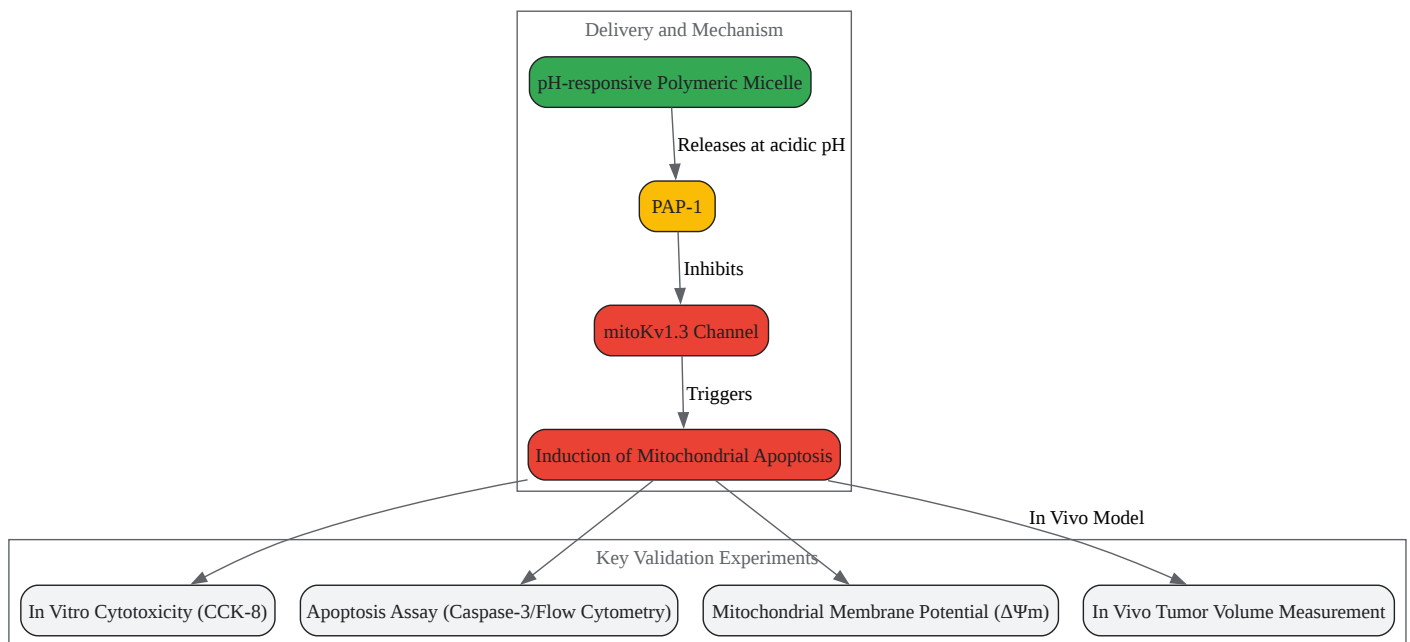
Property	Description / Value	Experimental Context & Methodology
<b>Target &amp; Mechanism</b>	Potent and selective inhibitor of the mitochondrial potassium channel <b>Kv1.3</b> . Blockade induces Bax/Bak-independent apoptosis in cancer cells [1].	<b>Target Validation:</b> Studies in lymphoma, melanoma, and other cancer cell lines. <b>Apoptosis Assay:</b> Measured via decreased mitochondrial membrane potential and elevated caspase-3 activity [1].
<b>In Vitro Potency (IC<sub>50</sub>)</b>	2 nM for Kv1.3 channel blockade [1].	Cell-based assays measuring channel inhibition.
<b>Selectivity</b>	23-fold more selective for Kv1.3 over Kv1.5; 33- to 125-fold over other Kv1-family channels; >1,000-fold lower affinity for hERG [1].	Comparative channel inhibition assays.
<b>Key Limitation</b>	Poor water solubility, low targeting capability, susceptibility to efflux by multidrug resistance (MDR) pumps, leading to poor anti-tumor efficacy <i>in vivo</i> with free drug [1].	Observed in various <i>in vivo</i> models; free PAP-1 showed no significant tumor reduction.

Property	Description / Value	Experimental Context & Methodology
<b>Formulation Solution</b>	Encapsulated in pH-responsive <b>mPEG-PAE polymeric micelles (PAP-1 PMs)</b> [1].	<b>Methodology:</b> Nano-precipitation self-assembly. <b>Characterization:</b> Dynamic light scattering for size and zeta potential; HPLC for encapsulation efficiency and drug loading [1].

| **Formulation Performance** | **Entrapment Efficiency:** 91.35% **Drug Loading:** 8.30% **Release:** Significantly higher release at acidic pH (simulating tumor microenvironment) vs. physiological pH [1]. | *In vitro* release studies using dialysis method in buffers at different pH levels. | | **In Vivo Efficacy (B16F10 Melanoma Model)** | Free **PAP-1:** Failed to reduce tumor size. **PAP-1-loaded Micelles:** Suppressed tumor volume by up to **94.26%** [1]. | **Protocol:** Mice bearing B16F10 tumors treated with intravenous injections. Tumor volume was monitored over time and compared to control groups. |

## PAP-1's Mechanism of Action and Experimental Workflow

The antitumor effect of **PAP-1** is mediated through its action on the inner mitochondrial membrane. The diagram below illustrates this mechanism and the key experiments used to validate it.



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## Information Gap on Psora-4

The search results confirmed that Psora-4 is a known Kv1.3 inhibitor [1], but **no specific quantitative data on its potency, selectivity, or efficacy** was available in the retrieved articles for a direct comparison. Therefore, a comparative table for Psora-4 cannot be constructed from the current search.

## Interpretation and Research Suggestions

The data highlights that a nano-formulation approach was critical for unlocking the potent antitumor efficacy of **PAP-1** *in vivo*. The presented workflow and assays provide a robust template for evaluating Kv1.3 inhibitors.

To conduct a full comparison, you may need to investigate further. I suggest:

- **Consulting specialized databases** like PubMed, Scopus, or Web of Science using search terms such as "Psora-4" AND "Kv1.3" AND "IC50" or "Psora-4" AND "melanoma".
- **Reviewing earlier foundational literature**, as Psora-4 was identified before **PAP-1**. Key papers from the early 2000s might contain the necessary biochemical and cellular data.

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## References

1. Reliable high- PAP - 1 -loaded polymeric micelles for cancer therapy... [pmc.ncbi.nlm.nih.gov]

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